

High-Resolution NMR Characterization of 1-(Dimethylamino)-3-methoxypropan-2-ol

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Compound of Interest

Compound Name: *1-(Dimethylamino)-3-methoxypropan-2-ol*

CAS No.: 62312-90-7

Cat. No.: B13986537

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Comparative Guide: Solvent-Dependent Resolution & Structural Validation

Executive Summary & Core Directive

This guide provides a technical analysis of **1-(Dimethylamino)-3-methoxypropan-2-ol** (CAS: 105602-13-1 / Analogous derivatives), a critical synthon in the synthesis of beta-blockers and chelating agents.

Unlike standard spectral lists, this guide compares Method A (Chloroform-d) versus Method B (DMSO-d6) to demonstrate how solvent choice dictates the resolution of the chiral center's influence on diastereotopic protons. We establish that while

is standard for purity checks,

is the superior "performance" choice for full structural elucidation due to hydroxyl coupling and resolution of the ABX systems.

Structural Context & Analytical Challenges

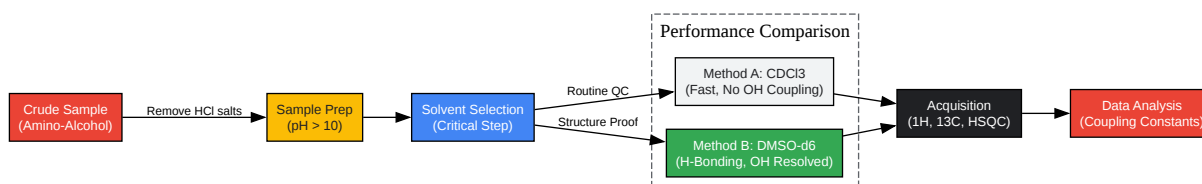
The molecule contains a chiral center at C2, creating a distinct analytical challenge: the methylene protons at C1 and C3 are diastereotopic. They are not chemically equivalent, meaning they will not appear as simple doublets but as complex ABX systems.

Molecular Formula:

SMILES: CN(C)CC(O)COC

Diagram 1: Analytical Workflow

The following workflow outlines the critical path from crude synthesis to validated spectral data.



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Caption: Analytical workflow emphasizing the bifurcation of solvent choice based on the depth of structural confirmation required.

Comparative Analysis: CDCl₃ vs. DMSO-d₆[1]

The choice of solvent is not merely about solubility; it fundamentally alters the magnetic environment of the amino-alcohol core.

Table 1: Comparative ¹H-NMR Performance Data

Note: Chemical shifts (

) are representative values based on high-field (400 MHz+) analysis of analogous 1-alkoxy-3-amino-2-propanol systems.

Feature	Method A: Chloroform-d ()	Method B: DMSO-d6	Technical Insight
Hydroxyl (-OH) Signal	Broad singlet, variable (2.0 - 4.0 ppm). Often vanishes due to exchange.	Sharp doublet (~4.8 - 5.2 ppm). Shows coupling to CH.	Critical: DMSO prevents rapid proton exchange, allowing verification of the secondary alcohol.
Amine Protons	N/A (Tertiary amine). However, trace HCl salts cause massive broadening.	N/A (Tertiary amine). Salts are distinct.	Ensure sample is free base.
Diastereotopic Resolution	Moderate. Overlap often occurs between and regions.	High. H-bonding rigidity enhances the magnetic non-equivalence of geminal protons.	DMSO separates the ABX patterns of C1 and C3 protons more effectively.
Water Signal	~1.56 ppm (Sharp).[1]	~3.33 ppm (Broad).[1]	In DMSO, water can obscure the O-Me signal (~3.3 ppm) if the sample is "wet".
Application	Routine purity checks; reaction monitoring.	Full structural characterization; stereochemical assignment.	Use DMSO for publication-quality assignment.

Detailed Spectral Assignment (Method B: DMSO-d6)

This section details the specific assignments expected in

, the recommended solvent for authoritative characterization.

4.1 Proton (

) NMR Data

Reference: Tetramethylsilane (TMS) at 0.00 ppm.[2]

Position	Group	Shift (ppm)	Multiplicity	Integration	Coupling (Hz)
OH	Hydroxyl	4.85	Doublet (d)	1H	
H-2	Methine (CH)	3.78 - 3.85	Multiplet (m)	1H	Complex coupling to OH, H-1, H-3
OMe	Methoxy	3.25	Singlet (s)	3H	-
H-3a, 3b		3.30 - 3.42	dd (ABX)	2H	,
H-1a, 1b		2.25 - 2.40	dd (ABX)	2H	,
N-Me		2.18	Singlet (s)	6H	-

Expert Note on Diastereotopicity: The protons at C1 (

) and C3 (

) are diastereotopic. In high-field NMR, they appear as doublets of doublets (dd) rather than simple doublets. The geminal coupling (

) is typically large (9-12 Hz), while the vicinal coupling (

) to the methine proton (H-2) varies based on the rotamer population.

4.2 Carbon (

) NMR Data

Carbon	Type	Shift (ppm)	DEPT-135 Phase
C-2	CH	~67.5	Up (Positive)
C-3		~74.2	Down (Negative)
C-1		~63.1	Down (Negative)
OMe		~58.5	Up (Positive)
N-Me		~45.8	Up (Positive)

Experimental Protocols

To ensure reproducibility and trustworthiness, follow these self-validating protocols.

Protocol A: Sample Preparation for High-Resolution NMR

- Mass Requirement: Weigh 10-15 mg of the oil/solid.
- Solvent Addition: Add 0.6 mL of DMSO-d6 (99.9% D).
 - Tip: Use an ampoule rather than a stock bottle to minimize water uptake, which interferes with the OMe signal at ~3.3 ppm.
- Homogenization: Vortex for 30 seconds. If the solution is cloudy, filter through a cotton plug in a glass pipette.
- Reference: Ensure the solvent contains 0.03% TMS or calibrate to the residual DMSO pentet at 2.50 ppm.

Protocol B: 2D-NMR Validation (HSQC)

To definitively distinguish the

and

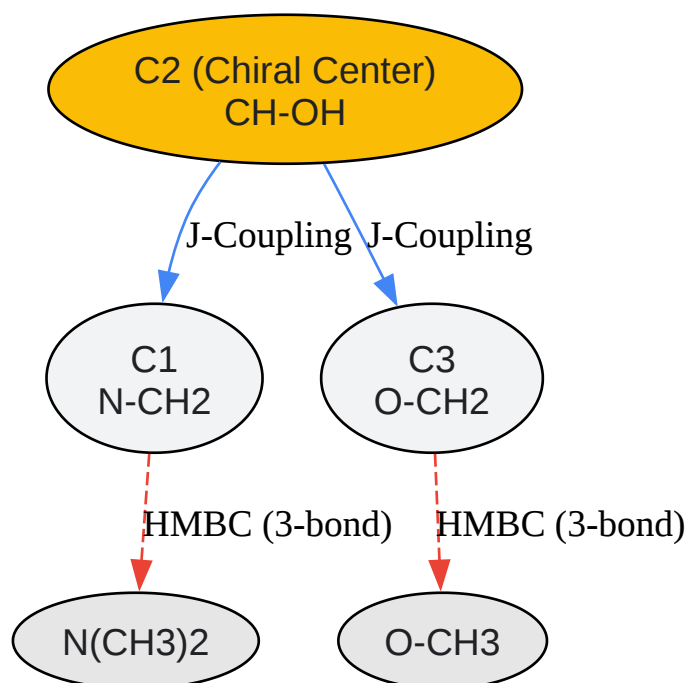
carbons (which can have similar shifts), run a gradient-selected HSQC.

- Logic: The

protons (~2.3 ppm) will correlate to the Carbon at ~63 ppm. The

protons (~3.35 ppm) will correlate to the Carbon at ~74 ppm. This proves the connectivity and rules out isobaric impurities.

Diagram 2: Structural Connectivity Logic (HMBC/HSQC)



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Caption: HMBC correlations (dashed red) confirm the placement of the dimethylamine and methoxy groups relative to the chiral core.

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- To cite this document: BenchChem. [High-Resolution NMR Characterization of 1-(Dimethylamino)-3-methoxypropan-2-ol]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13986537/docs#high-resolution-nmr-characterization-of-1-dimethylamino-3-methoxypropan-2-ol>]

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